

# fenazaquin maximum residue limits MRL establishment

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## Compound Focus: Fenazaquin

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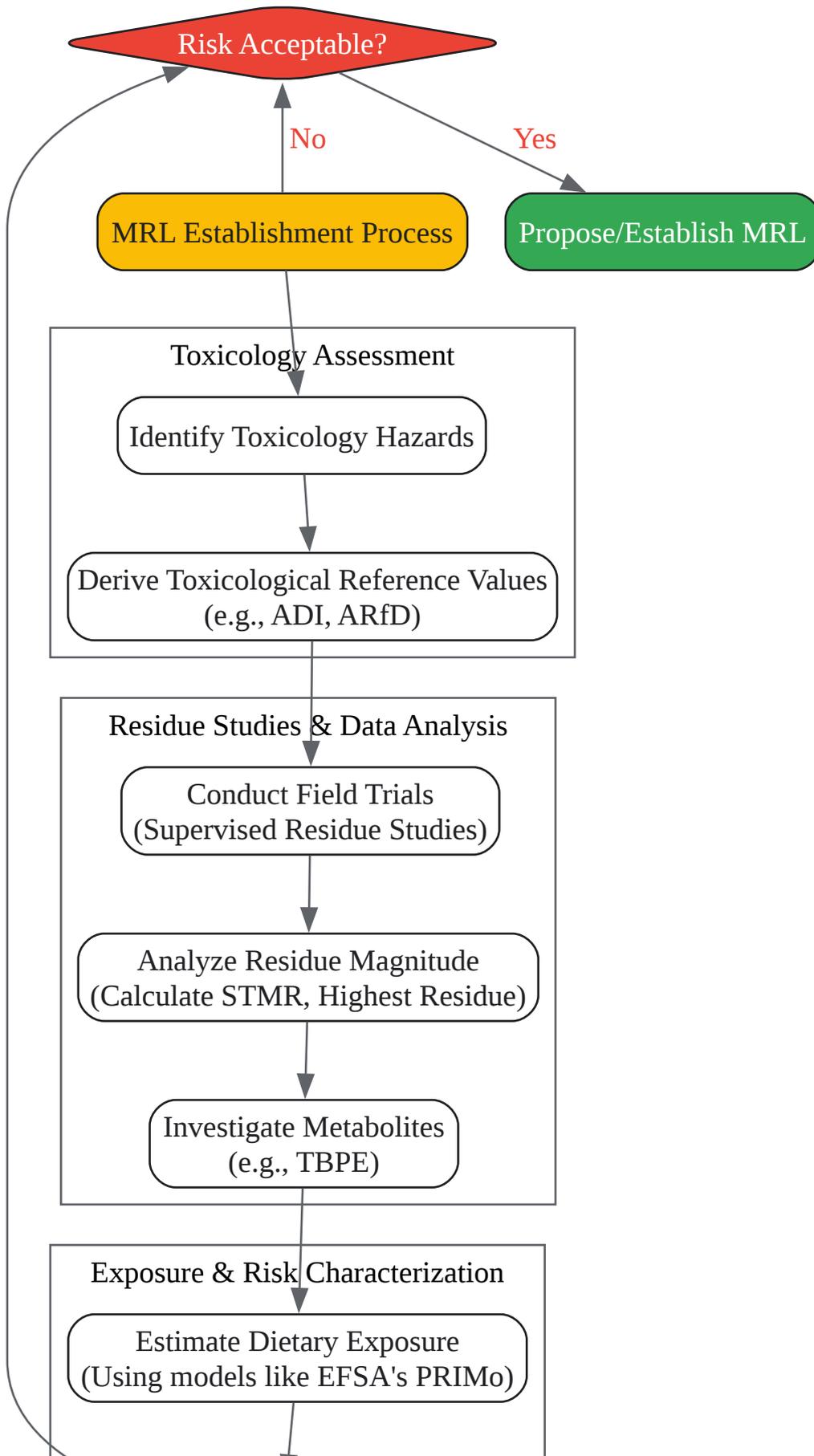
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## Proposed & Established Fenazaquin MRLs

Food Commodity	Proposed Canadian MRL (ppm)	Established U.S. Tolerance (ppm)	Established Codex MRL (ppm)
Hops (dried cones)	30	30	30 (hops, dry)
Tea (dried leaves)	9.0	9 (tea, dried)	Not established
Dried/Fresh Peppermint & Spearmint Leaves	10	10 (fresh leaves only)	Not established
Edible Podded Legume Vegetables	0.4	0.4	Not established
Dried Shelled Pulses	0.3	0.3	Not established
Avocados	0.15	0.15	0.15
Succulent Shelled Beans/Peas	0.03	0.03	Not established
Tree Nuts	0.02	0.02	0.02

## MRL Establishment Workflow

The process for setting MRLs is a rigorous, multi-step scientific evaluation. The diagram below outlines the core workflow for dietary risk assessment as conducted by major regulatory bodies like Health Canada and the European Food Safety Authority (EFSA) [1] [2].





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## Detailed Experimental Protocols & Risk Assessment

For researchers, the key experimental data and methodologies required to support an MRL application are extensive. The following details are compiled from recent EFSA and Health Canada assessment reports [1] [2] [3].

### Residue Analytical Methodology

- **Enforcement Method:** Residues of **fenazaquin** on the commodities under consideration are controlled using **high-performance liquid chromatography with tandem mass spectrometry (HPLC-MS/MS)**.
- **Performance Standard:** The methods must be sufficiently validated to enable quantification of residues at or above a **Limit of Quantification (LOQ) of 0.01 mg/kg** for most plant matrices [2] [3].

### Metabolism and Residue Definition

- **Metabolism Studies:** Investigations in fruit crops following foliar treatment show that the parent **fenazaquin is the major residue component**. A key metabolic pathway involves cleavage at the ether bridge, forming the metabolites **quinazolin-4-ol (4-OHQ)** and **2-(4-tert-butylphenyl)ethanol (TBPE)** [2].
- **Residue Definitions:**
  - **For Enforcement: Fenazaquin** (the parent compound) [2].
  - **For Risk Assessment:** Two separate definitions are required: **Fenazaquin** and TBPE. This is because TBPE has been determined to be more toxic than the parent compound and requires its own toxicological reference values [2].

### Toxicological Reference Values

The risk assessment uses distinct values for the parent compound and its key metabolite:

- **For Fenazaquin:**
  - **Acceptable Daily Intake (ADI):** 0.005 mg/kg body weight per day
  - **Acute Reference Dose (ARfD):** 0.1 mg/kg body weight [2] [3]
- **For the Metabolite TBPE:**
  - **ADI:** 0.002 mg/kg body weight per day
  - **ARfD:** 0.002 mg/kg body weight [2]

## Consumer Dietary Risk Assessment

- **Modeling Tool:** Regulatory bodies like EFSA use the **Pesticide Residues Intake Model (PRIMo)** to calculate dietary exposure.
- **Risk Characterization:**
  - **Fenazaquin:** The estimated chronic (long-term) dietary intake accounted for a maximum of **23% of the ADI** (NL toddler diet). The acute (short-term) exposure did not exceed **11% of the ARfD** for the assessed crops (e.g., peppers) [2].
  - **TBPE:** The highest chronic exposure accounted for **11% of the ADI** (DE child diet), and the acute exposure reached a maximum of **30% of the ARfD** for peppers [2].

## Key Considerations for Researchers

- **International Harmonization:** The data shows a high degree of alignment between Canadian and U.S. MRLs for **fenazaquin**, while Codex MRLs are not established for many commodities [1]. This highlights both the progress and challenges in global harmonization.
- **Critical Data Gaps:** Even in positive assessments, regulators note uncertainties. For **fenazaquin**, these include the **lack of standard hydrolysis studies with phenyl-labelled fenazaquin** and limited information on TBPE concentrations in commodities with existing Codex MRLs [2] [3]. Addressing such gaps in applications is crucial.
- **Processing Studies:** Data demonstrating the effect of processing (e.g., brewing beer from hops, making tomato paste) on residue magnitude is required. The derived Processing Factors (PFs) are often considered **indicative** unless supported by multiple robust studies [2] [3].

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## References

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2. Modification of the existing maximum residue levels for ... [pmc.ncbi.nlm.nih.gov]
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